

# Macrocarpal I: A Technical Guide on its Chemical Structure and Properties

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## Compound of Interest

Compound Name: *Macrocarpal I*

Cat. No.: *B15580565*

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## Introduction

**Macrocarpal I** is a naturally occurring phloroglucinol-coupled sesquiterpenoid that has attracted interest within the scientific community for its notable antifungal activity. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Macrocarpal I**. Detailed experimental protocols for the isolation of similar compounds and the investigation of their mechanisms of action are also presented to facilitate further research and drug development efforts.

## Chemical Structure and Identification

**Macrocarpal I** is a complex organic molecule characterized by a phloroglucinol core linked to a sesquiterpenoid moiety. Its precise chemical identity has been established through various spectroscopic and analytical techniques.

Identifier	Value	Source
IUPAC Name	5-[(1S)-1-[(1S,4R,4aR,6R,8aS)-4-hydroxy-6-(2-hydroxypropan-2-yl)-4,8a-dimethyl-1,2,3,4a,5,6,7,8-octahydronaphthalen-1-yl]-3-methylbutyl]-2,4,6-trihydroxybenzene-1,3-dicarbaldehyde	--INVALID-LINK--
Molecular Formula	C <sub>28</sub> H <sub>42</sub> O <sub>7</sub>	--INVALID-LINK--
SMILES	<chem>CC(C)C--INVALID-LINK--C(C)(C)O)C(C)O"&gt;C@@HC3=C(C(=C(C(=C3O)C=O)O)C=O)O</chem>	--INVALID-LINK--
InChI	InChI=1S/C28H42O7/c1-15(2)11-17(22-24(32)18(13-29)23(31)19(14-30)25(22)33)20-8-10-28(6,35)21-12-16(26(3,4)34)7-9-27(20,21)5/h13-17,20-21,31-35H,7-12H2,1-6H3/t16-,17+,20+,21-,27+,28-/m1/s1	--INVALID-LINK--
InChIKey	PXQFFMATXFLUPK-CHKSIUCGSA-N	--INVALID-LINK--

## Physicochemical Properties

The physicochemical properties of **Macrocarpal I** are crucial for its handling, formulation, and pharmacokinetic profiling. While experimental data for some properties are not readily available, computed values provide useful estimates.

Property	Value	Source
Molecular Weight	490.6 g/mol	--INVALID-LINK--
Appearance	Solid (inferred)	-
Solubility	Data not available	-
Melting Point	Data not available	-
XLogP3-AA	5.3	--INVALID-LINK--
Hydrogen Bond Donor Count	5	--INVALID-LINK--
Hydrogen Bond Acceptor Count	7	--INVALID-LINK--
Rotatable Bond Count	6	--INVALID-LINK--

## Biological Activity and Mechanism of Action

**Macrocarpal I** is primarily recognized for its potent antifungal properties.

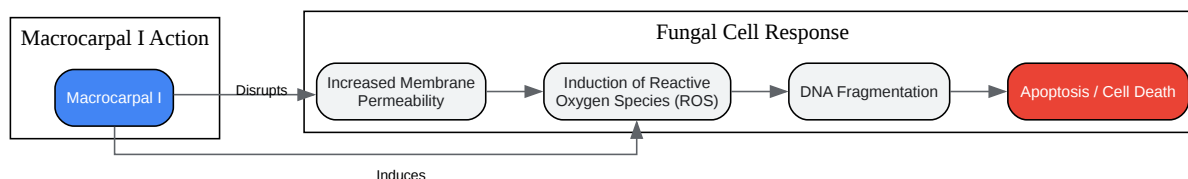
### Antifungal Activity

**Macrocarpal I** has demonstrated significant inhibitory activity against the opportunistic yeast *Candida glabrata*.<sup>[1]</sup> A study by Tian et al. (2014) reported an  $IC_{50}$  value of 0.75  $\mu\text{g/mL}$  for a closely related, if not identical, compound, eucalmaidial A, isolated from *Eucalyptus maidenii*.<sup>[1]</sup>

While the specific antifungal mechanism of **Macrocarpal I** against *C. glabrata* has not been elucidated, studies on similar phloroglucinol-terpenoid conjugates, such as Macrocarpal C, provide valuable insights. The antifungal action of Macrocarpal C against the dermatophyte *Trichophyton mentagrophytes* involves a multi-pronged attack on the fungal cell.<sup>[2]</sup> This includes:

- Increased Membrane Permeability: Leading to the disruption of cellular integrity.<sup>[2]</sup>
- Induction of Reactive Oxygen Species (ROS): Causing oxidative stress and damage to cellular components.<sup>[2]</sup>
- DNA Fragmentation: Ultimately triggering apoptosis or programmed cell death.<sup>[2]</sup>

It is plausible that **Macrocarpal I** exerts its antifungal effects on *C. glabrata* through a similar mechanism involving membrane disruption and induction of apoptosis.



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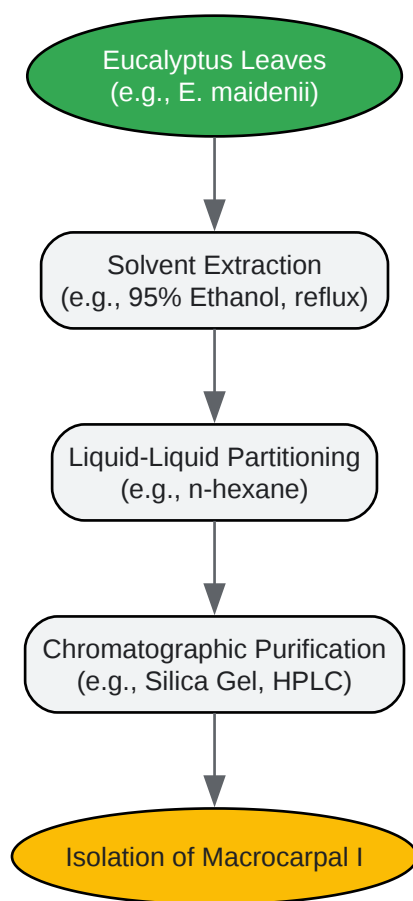
Caption: Postulated antifungal mechanism of **Macrocarpal I** based on related compounds.

## Experimental Protocols

While the specific protocol for the isolation of **Macrocarpal I** has not been detailed in readily available literature, the following methodologies for the isolation of structurally related macrocarpals from *Eucalyptus* species can be adapted.

## General Isolation Workflow

The isolation of macrocarpals typically involves a series of extraction and chromatographic steps.



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Caption: General experimental workflow for the isolation of **Macrocarpal I**.

## Detailed Protocol for Isolation of Macrocarpal C from *Eucalyptus globulus*

This protocol, adapted from a study on Macrocarpal C, provides a robust starting point for the isolation of **Macrocarpal I**.<sup>[3]</sup>

- Plant Material and Extraction:
  - Fresh leaves of *Eucalyptus globulus* are extracted twice with 95% ethanol under reflux for 1 hour.
  - The resulting ethanolic extracts are combined and dried.
- Solvent Partitioning:

- The dried extract is partitioned with n-hexane.
- This partitioning step is repeated, and the n-hexane fractions are combined.
- Chromatographic Purification:
  - The combined n-hexane fractions are subjected to further chromatographic purification to isolate the target macrocarpal.
  - The purity of the final compound is confirmed by High-Performance Liquid Chromatography (HPLC).

## Antifungal Susceptibility Testing

The antifungal activity of **Macrocarpal I** can be determined using standard microdilution methods, such as those outlined by the Clinical and Laboratory Standards Institute (CLSI).

## Signaling Pathways

The direct impact of **Macrocarpal I** on specific signaling pathways has not yet been reported. However, the phloroglucinol core of **Macrocarpal I** is a recurring motif in a variety of bioactive natural products. Studies on phloroglucinol and its derivatives have shown that they can modulate several key signaling pathways involved in inflammation and cancer. For instance, phloroglucinol has been shown to regulate the AMPK/Nrf2/HO-1 signaling pathway, which is involved in the anti-inflammatory response.<sup>[4]</sup> In the context of cancer, phloroglucinol has been found to induce apoptosis in colon cancer cells through both extrinsic (Fas-mediated) and intrinsic (mitochondrial) pathways.<sup>[5]</sup>

Further research is required to determine if **Macrocarpal I** interacts with these or other signaling pathways to exert its biological effects.

## Conclusion

**Macrocarpal I** is a promising natural product with demonstrated antifungal activity. This technical guide has summarized its chemical structure, physicochemical properties, and known biological activities. The provided experimental protocols and insights into the potential mechanism of action and related signaling pathways offer a foundation for future research.

Further investigation into the precise mechanism of action, target identification, and in vivo efficacy of **Macrocarpal I** is warranted to fully explore its therapeutic potential.

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## References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. Antifungal mode of action of macrocarpal C extracted from Eucalyptus globulus Labill (Lan An) towards the dermatophyte Trichophyton mentagrophytes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Phloroglucinol possesses anti-inflammatory activities by regulating AMPK/Nrf2/HO-1 signaling pathway in LPS-stimulated RAW264.7 murine macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Phloroglucinol induces apoptosis via apoptotic signaling pathways in HT-29 colon cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
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